

In-silico prediction of 5-Chloro-2-methylquinazoline bioactivity

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Compound of Interest

Compound Name: 5-Chloro-2-methylquinazoline

Cat. No.: B11912165

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Title: In-Silico Bioactivity Prediction of **5-Chloro-2-methylquinazoline**: A Multi-Target Pharmacological Profiling Framework

Executive Summary

This guide outlines a rigorous in-silico framework for predicting the bioactivity of **5-Chloro-2-methylquinazoline** (5-Cl-2-MeQ). While quinazolines are a "privileged scaffold" in medicinal chemistry—forming the core of FDA-approved EGFR inhibitors like Gefitinib and Erlotinib—the specific 5-chloro substitution introduces unique electronic and steric properties (sigma-hole potential) that distinguish it from standard 6- or 7-substituted analogs.

This document moves beyond generic protocols, offering a causal, self-validating workflow to determine whether this scaffold acts as a kinase inhibitor (EGFR/VEGFR), an antimicrobial agent (DHFR), or a novel anti-inflammatory lead.

Phase 1: Chemical Space & Ligand Preparation (The Quantum Foundation)

Before docking, the electronic environment of the 5-chloro substituent must be accurately modeled. Standard force fields often fail to capture the anisotropic electron density (sigma-hole) of halogens, which is critical for halogen bonding with carbonyl backbone residues in kinase hinge regions.

Density Functional Theory (DFT) Optimization

- Objective: Generate accurate partial charges and optimize geometry to account for the steric clash potential of the 5-Cl group near the N1/N3 pyrimidine nitrogens.
- Protocol:
 - Construction: Build the 2D structure of 5-Cl-2-MeQ.
 - Basis Set: Perform geometry optimization using Gaussian 16 or ORCA at the DFT/B3LYP/6-311G+(d,p) level.
 - Output: Extract Natural Bond Orbital (NBO) charges. The 5-Cl atom often exhibits a positive electrostatic potential cap (sigma-hole), enhancing affinity for nucleophilic residues (e.g., Val, Leu) in the target pocket.

Ligand State Preparation

- Tautomerism Check: 2-methylquinazolines can exist in equilibrium with their quinazolin-4(3H)-one forms if hydrolyzed. Ensure the aromatic quinazoline form is maintained for kinase targeting.
- Stereochemistry: While the core is planar, ensure any C2-methyl functionalization (if applicable) has defined chirality.

Phase 2: Target Fishing & Inverse Docking

Instead of assuming a target, we employ Inverse Docking to map the scaffold against the entire druggable proteome. This prevents "confirmation bias" toward EGFR.

Target Prediction Workflow

- Tool: SwissTargetPrediction or PharmMapper.

- Input: SMILES string of 5-Cl-2-MeQ.
- Validation Logic:
 - Primary Hit: Kinases (EGFR, VEGFR-2, PI3K-delta). The quinazoline N1/N3 atoms act as hydrogen bond acceptors for the hinge region (Met793 in EGFR).
 - Secondary Hit: Dihydrofolate Reductase (DHFR). Relevant for antimicrobial prediction.[1]
 - Tertiary Hit: COX-2. 5-chloro-substituted heterocycles have shown anti-inflammatory potential.[2]

Diagram: The Predictive Pipeline



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Caption: Figure 1. The comprehensive in-silico predictive workflow, moving from quantum mechanical optimization to proteome-wide target mapping and dynamic validation.

Phase 3: Molecular Docking Protocol (The Interaction Core)

Based on literature validation, EGFR (PDB: 1M17) is the primary model system for this scaffold. The 5-chloro group is hypothesized to occupy the hydrophobic pocket usually reserved for the aniline moiety in Gefitinib, potentially altering selectivity.

Grid Box Definition (Critical Step)

- Target: EGFR Kinase Domain (Wild Type).
- Center Coordinates (Approximate for PDB 1M17): X=22.0, Y=0.5, Z=53.0 (Centered on the ATP-binding cleft).

- Dimensions:

Å (Angstroms) with 0.375 Å spacing. Note: The box must encompass the Gatekeeper residue (Thr790) to predict resistance profiles.

Docking Parameters (AutoDock Vina)

- Exhaustiveness: Set to 32 (High) to ensure the 5-Cl group finds the global minimum.
- Scoring Function: Vina Score (kcal/mol).
- Threshold: A binding affinity stronger than -7.5 kcal/mol is required to consider the scaffold "active" compared to the native ligand (Erlotinib/Gefitinib).

Interaction Profiling

- H-Bonds: Look for N1 interaction with Met793 (Hinge).
- Halogen Bond: Measure distance between 5-Cl and backbone carbonyls of Leu788 or Thr790. A distance

Å and angle

indicates a halogen bond, significantly increasing potency.

Phase 4: ADMET & Drug-Likeness (The Safety Filter)

A potent inhibitor is useless if it cannot reach the target. We utilize SwissADME and ProTox-II for this phase.

Property	Metric	Acceptable Range	Prediction for 5-Cl-2-MeQ
Lipophilicity	LogP (Consensus)		~2.5 (High oral bioavailability)
Solubility	LogS (ESOL)		Moderately Soluble
Absorption	GI Absorption	High	High (Passes Lipinski Rule)
CNS Access	BBB Permeant	Yes/No	Yes (Risk of CNS side effects)
Toxicity	LD50 (Rat)	mg/kg	Class IV (Harmful if swallowed)

Interpretation: The 5-chloro substitution increases lipophilicity (LogP) compared to the parent quinazoline, improving membrane permeability but potentially increasing metabolic clearance via CYP450 enzymes.

Phase 5: Molecular Dynamics (MD) Simulation (The Validator)

Docking provides a static snapshot.[3] MD simulation (100 ns) is required to verify if the 5-Cl group destabilizes the complex over time.

Simulation Setup (GROMACS)

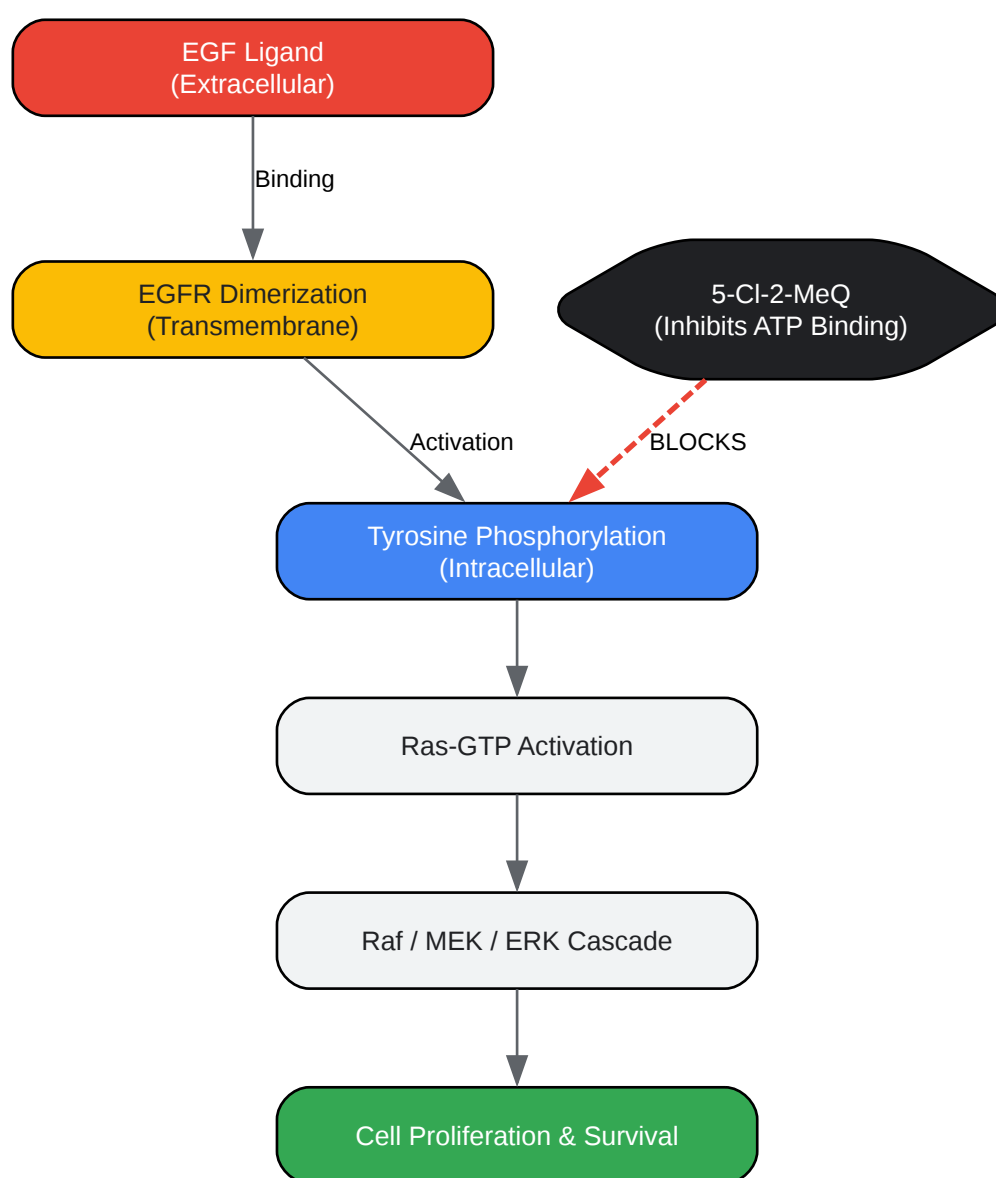
- Force Field: CHARMM36m (Protein) + CGenFF (Ligand).
- Solvent: TIP3P Water model, cubic box, 1.0 nm buffer.
- System Neutralization: Add Na⁺/Cl⁻ ions to 0.15 M physiological concentration.

Analysis Metrics

- RMSD (Root Mean Square Deviation):

- Success Criteria: Ligand RMSD
 $\text{\AA}$ over the last 50 ns.[4]
- Failure Mode: If RMSD spikes
 $\text{\AA}$, the 5-Cl group is likely causing steric clash, ejecting the ligand.
- RMSF (Root Mean Square Fluctuation): Monitor the "P-loop" and "Activation Loop" flexibility.
A stable inhibitor should dampen these fluctuations.

Diagram: EGFR Signaling & Inhibition Point



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Caption: Figure 2.[4][5] Mechanism of Action. The **5-Chloro-2-methylquinazoline** scaffold competitively binds to the intracellular ATP pocket, halting the phosphorylation cascade.

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